

Physical and chemical properties of Trideca-4,7-diynal.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trideca-4,7-diynal

Cat. No.: B14405806

[Get Quote](#)

Trideca-4,7-diynal: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Trideca-4,7-diynal** (CAS No. 87681-30-9). Due to the limited availability of specific experimental data for this compound, this document combines reported information with theoretically inferred properties based on the general characteristics of alkynes and polyynes. This guide aims to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this molecule.

Core Properties of Trideca-4,7-diynal

Trideca-4,7-diynal is an organic molecule characterized by a thirteen-carbon chain containing two triple bonds (alkynes) at positions 4 and 7, and an aldehyde functional group at one terminus. The presence of the diyne and aldehyde moieties suggests a molecule with unique chemical reactivity and potential for diverse applications.

Physical and Chemical Data

Quantitative data for **Trideca-4,7-diynal** is sparse in publicly accessible literature. The following table summarizes the available information.

Property	Value	Source
CAS Number	87681-30-9	[1]
Molecular Formula	C ₁₃ H ₁₈ O	[1]
Molecular Weight	190.28100 g/mol	[1]
Exact Mass	190.13600 Da	[1]

Note: Properties such as melting point, boiling point, and solubility have not been experimentally reported in the reviewed literature. Based on the properties of similar alkynes, it is expected to be a liquid at room temperature with limited solubility in water and good solubility in organic solvents.[2]

Inferred Chemical Reactivity and Handling

The chemical behavior of **Trideca-4,7-diynal** is dictated by its aldehyde and diyne functional groups.

- **Aldehyde Group:** The aldehyde is susceptible to oxidation to a carboxylic acid and reduction to a primary alcohol. It can also participate in various nucleophilic addition reactions, such as the formation of acetals, imines, and cyanohydrins.
- **Diyne Moiety:** The two alkyne groups are regions of high electron density, making them susceptible to electrophilic addition reactions with halogens, hydrogen halides, and water.[2] The terminal alkyne (if present as an isomer) would be acidic and could be deprotonated to form a potent nucleophile.[3][4] Polyynes, in general, can be unstable and may decompose, particularly when subjected to heat, light, or mechanical stress.[5]

Experimental Workflow for Characterization

A general workflow for the synthesis and characterization of a novel compound like **Trideca-4,7-diynal** is depicted below.

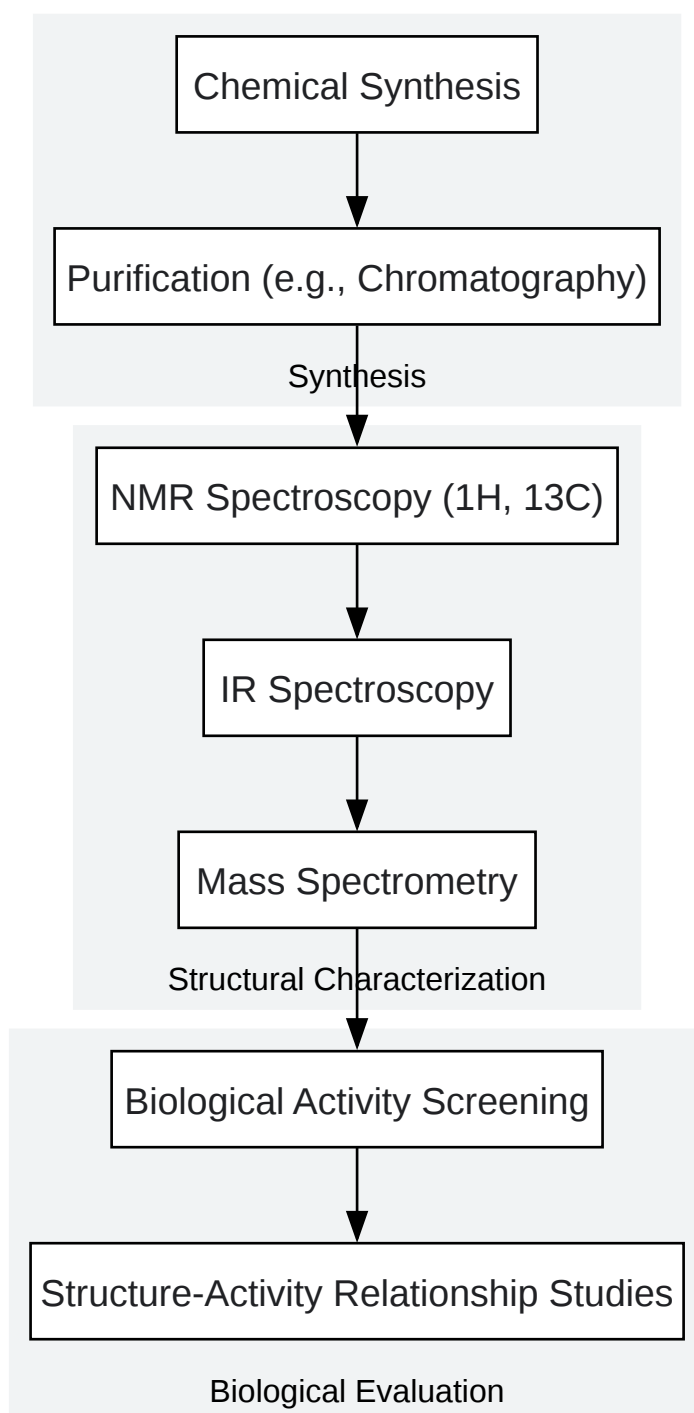


Figure 1: General Experimental Workflow

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis, purification, and characterization of **Trideca-4,7-diynal**.

Potential Biological Significance

While no specific biological activities of **Trideca-4,7-diynal** have been reported, the alkyne functional group is present in numerous natural products with significant biological activities, including antitumor, antiparasitic, and anti-HIV properties.[6] The presence of a reactive aldehyde group could also contribute to biological activity through covalent modification of biological targets.

Hypothetical Signaling Pathway Involvement

Given the structural features, one could hypothesize its involvement in pathways related to cellular stress or signaling, potentially through interaction with nucleophilic residues in proteins. The diagram below illustrates a hypothetical mechanism of action.

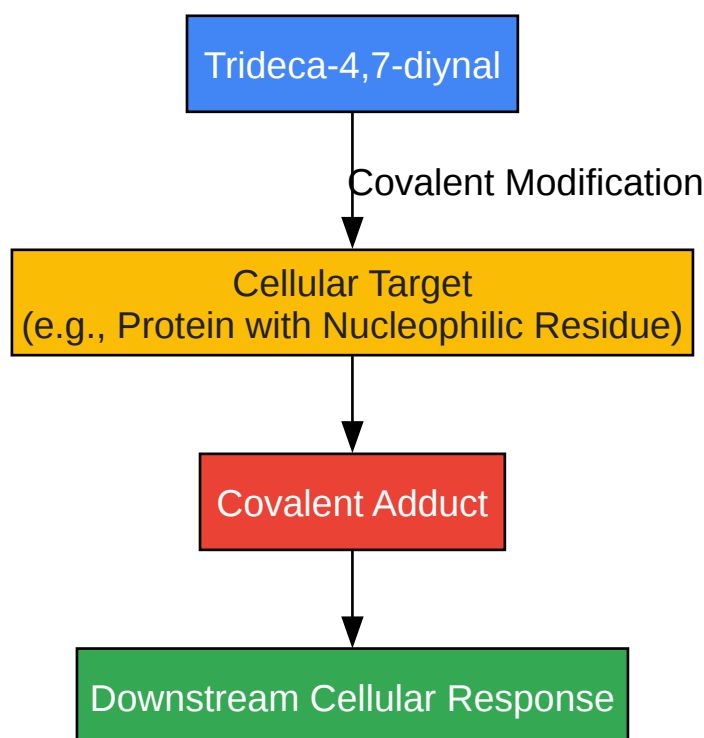


Figure 2: Hypothetical Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway involving covalent modification of a cellular target.

Experimental Protocols

Detailed experimental protocols for **Trideca-4,7-diynal** are not available. However, general procedures for the synthesis and handling of similar compounds can be adapted.

General Synthesis Approach

A plausible synthetic route to **Trideca-4,7-diynal** could involve the coupling of smaller alkyne-containing fragments followed by oxidation of a terminal alcohol to the aldehyde. A generalized synthetic scheme is presented below.

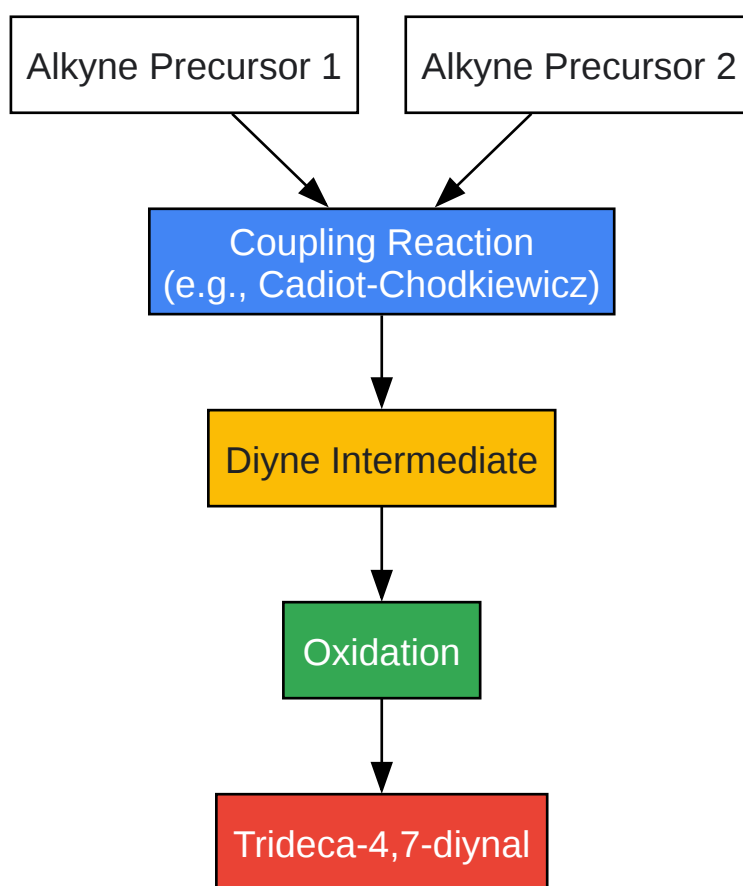


Figure 3: Generalized Synthetic Approach

[Click to download full resolution via product page](#)

Caption: A generalized synthetic strategy for the preparation of **Trideca-4,7-diynal**.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for confirming the structure. The aldehyde proton should appear as a singlet around 9-10 ppm in

the ^1H NMR spectrum. The sp-hybridized carbons of the alkynes would resonate in the range of 65-90 ppm in the ^{13}C NMR spectrum.

- Infrared (IR) Spectroscopy: A strong absorption band around $1720\text{-}1740\text{ cm}^{-1}$ would indicate the presence of the aldehyde $\text{C}=\text{O}$ stretch. The $\text{C}\equiv\text{C}$ triple bond stretch would likely appear as a weak band in the $2100\text{-}2260\text{ cm}^{-1}$ region.
- Mass Spectrometry (MS): High-resolution mass spectrometry would be used to confirm the elemental composition ($\text{C}_{13}\text{H}_{18}\text{O}$).

Safety Precautions: Due to the potential instability of polyynes, all manipulations should be carried out in a well-ventilated fume hood, using appropriate personal protective equipment. Reactions should be conducted behind a blast shield, especially when heating or concentrating the material.

Conclusion

Trideca-4,7-diynal is a molecule of interest due to its unique combination of functional groups. While specific experimental data is currently lacking, this guide provides a framework for its synthesis, characterization, and potential biological investigation based on established principles of organic chemistry. Further research is warranted to fully elucidate the properties and potential applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. trideca-4,7-diynal | CAS#:87681-30-9 | Chemsrcc [chemsrc.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. academic.oup.com [academic.oup.com]

- 6. Biosynthesis of alkyne-containing natural products - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Trideca-4,7-diynal.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14405806#physical-and-chemical-properties-of-trideca-4-7-diynal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com